

Technical Monograph: Natural Sources and Isolation Architectures of RhodinyI Propionate

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Compound of Interest

Compound Name: *RhodinyI propionate*

CAS No.: 105-89-5

Cat. No.: B089866

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Executive Technical Summary

RhodinyI Propionate (CAS: 105-89-5) is a high-value ester traditionally defined in the fragrance industry as a propionate derivative of Rhodinol—a natural isolate fraction composed primarily of (

)-Citronellol and Geraniol.[1] While often synthesized for commercial perfumery to ensure consistency, the molecule exists naturally as a mixture of citronellyl propionate and geranyl propionate within specific essential oils.

This guide addresses the isolation of these natural esters directly from botanical biomass, a process required for "Natural" labeling (EU/US regulations) and high-end perfumery applications requiring authentic bio-molecular chirality.

Chemical Identity & Nomenclature[1][2]

- IUPAC Name: 3,7-Dimethyloct-6-en-1-yl propionate (and isomers)[1]
- Molecular Formula:

- Molecular Weight: 212.33 g/mol [1]
- Organoleptic Profile: Deep, red-rose character with fruity (dried fruit/plum) and spicy-green undertones; distinct from the sharper acetate esters.[1]

Natural Sources and Chemo-Metric Profiling

Unlike its precursor alcohols (citronellol/geraniol), **Rhodinyol Propionate** occurs in nature as a trace constituent (minor component). It is rarely the dominant peak, necessitating advanced enrichment protocols for isolation.

Primary Botanical Matrix: Pelargonium graveolens

The primary source is the essential oil of Rose-Scented Geranium (Pelargonium graveolens), specifically the Bourbon (Réunion), Egyptian, and Chinese chemotypes.

Table 1: Quantitative Distribution of Propionate Esters in P. graveolens Oil

Component	Retention Index (DB-5)	Concentration Range (%)	Role in "Rhodinyol" Profile
Citronellyl Propionate	1408 - 1415	0.10% - 1.20%	Provides the waxy, fruity-rose backbone. [1]
Geranyl Propionate	1470 - 1476	0.40% - 0.90%	Adds spicy, green, and leafy nuances.[1]
Total "Rhodinyol Propionate"	N/A	0.50% - 2.10%	The combined natural ester fraction.[1]

Note: Data aggregated from GC-MS analyses of Bourbon and Egyptian cultivars (Rajeswara Rao et al., 2002; Sharopov et al., 2014).[1]

Isolation & Purification Architectures

To isolate natural **Rhodinyol Propionate**, one must process the essential oil to remove the bulk terpenes (alpha-pinene, limonene) and the dominant alcohols (citronellol, geraniol), selectively

enriching the ester fraction.

Phase I: Primary Extraction (Hydro-Distillation)

Objective: Isolate the volatile fraction from fresh aerial biomass without thermal hydrolysis of the esters.

- Protocol: Clevenger-type hydro-distillation or Steam Distillation.[\[1\]](#)
- Critical Parameter: Maintain pH of distillation water between 6.0–7.0. Acidic conditions (pH < 5) during boiling will hydrolyze the propionates back into alcohols and propionic acid.

Phase II: Vacuum Fractional Distillation (Enrichment)

Objective: Separate the "RhodinyI" ester fraction from monoterpenes (highly volatile) and sesquiterpenes (less volatile).

- System: Spinning Band Distillation Column (e.g., B/R Instrument 36-100) or Vigreux column under high vacuum.
- Vacuum Pressure: < 5 mbar (Essential to keep pot temperature < 110°C to prevent polymerization).

Fractionation Logic:

- Fraction A (Terpenes): Distills at 30–40°C (at 2 mbar). Discard or sell as byproduct.
- Fraction B (Alcohols - Rhodinol): Distills at 70–85°C. This contains the bulk Citronellol/Geraniol.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Fraction C (Esters - Target): Distills at 90–105°C. This fraction is enriched in **RhodinyI Propionate**, Geranyl Tiglate, and Citronellyl Formate.

Phase III: Flash Chromatography (Purification)

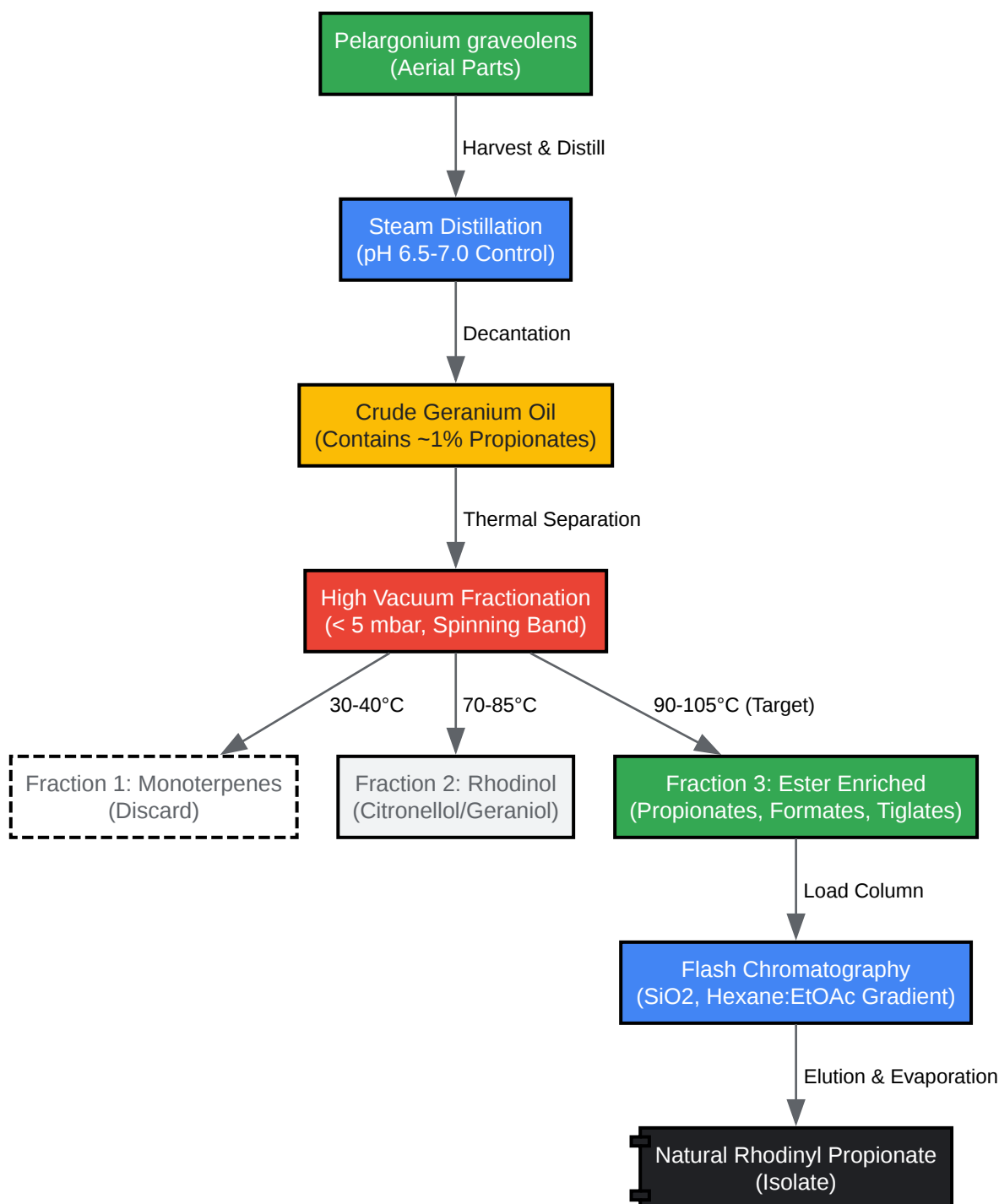
Objective: Isolate specific propionates from the mixed ester fraction (Fraction C).

- Stationary Phase: Silica Gel 60 (230-400 mesh).

- Mobile Phase Gradient: Hexane:Ethyl Acetate (Starts 98:2
Ends 90:10).
- Detection: Thin Layer Chromatography (TLC) utilizing Vanillin-Sulfuric acid stain (Esters appear as violet/blue spots).

Experimental Workflow Visualization

The following diagram illustrates the critical path for isolating the **RhodinyI Propionate** fraction from Pelargonium biomass.



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Figure 1: Process flow for the fractional isolation of **Rhodiny Propionate** from Geranium biomass.

Validation & Analytical Standards (Self-Validating Protocol)

To ensure the isolate is genuine and not a synthetic adulterant, the following analytical markers must be verified.

Gas Chromatography - Mass Spectrometry (GC-MS)[1][6][7][8][9][10]

- Column: fused silica capillary column (e.g., DB-5 or HP-5MS), 30m x 0.25mm.
- Carrier Gas: Helium (1 mL/min).
- Identification Markers (Retention Indices):
 - Citronellyl Propionate:[1][6][7][8] RI ~1408–1415[1]
 - Geranyl Propionate: RI ~1470–1476[1]
- Mass Spectrum Fragments (m/z):
 - Look for molecular ion peaks (often weak) and characteristic fragment m/z 123 (citronellyl cation) and m/z 69 (isoprenoid chain). The propionyl group often yields a fragment at m/z 57 ().

Chirality Check (Enantiomeric Excess)

Natural citronellyl esters in Pelargonium are predominantly the ()-L-enantiomer.[1]

- Protocol: Chiral GC using a Cyclodextrin-based column (e.g., Beta-DEX).
- Validation: If the isolate is racemic (50:50 mix of (+) and (-) isomers), it is of synthetic origin (prepared from racemic synthetic citronellol). Natural **Rhodiny Propionate** must show high optical rotation purity corresponding to the L-isomer.[1]

References

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